

# UNC8153: A Technical Whitepaper on a Novel NSD2-Targeted Degradator

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## Compound of Interest

Compound Name: *UNC8153*

Cat. No.: *B11927437*

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## Abstract

**UNC8153** is a novel, potent, and selective small molecule designed as a targeted degrader of the Nuclear Receptor-Binding SET Domain-Containing 2 (NSD2) protein.<sup>[1][2][3][4]</sup> This technical guide provides an in-depth overview of the chemical properties, structure, and biological activity of **UNC8153**. It details the mechanism of action, key experimental data, and the methodologies used to characterize this compound, offering a comprehensive resource for researchers in oncology, epigenetics, and drug discovery.

## Chemical Properties and Structure

**UNC8153** is a synthetic molecule with a complex chemical structure designed for high-affinity binding to the PWWP1 domain of NSD2.<sup>[1]</sup> Its key chemical and physical properties are summarized in the table below.

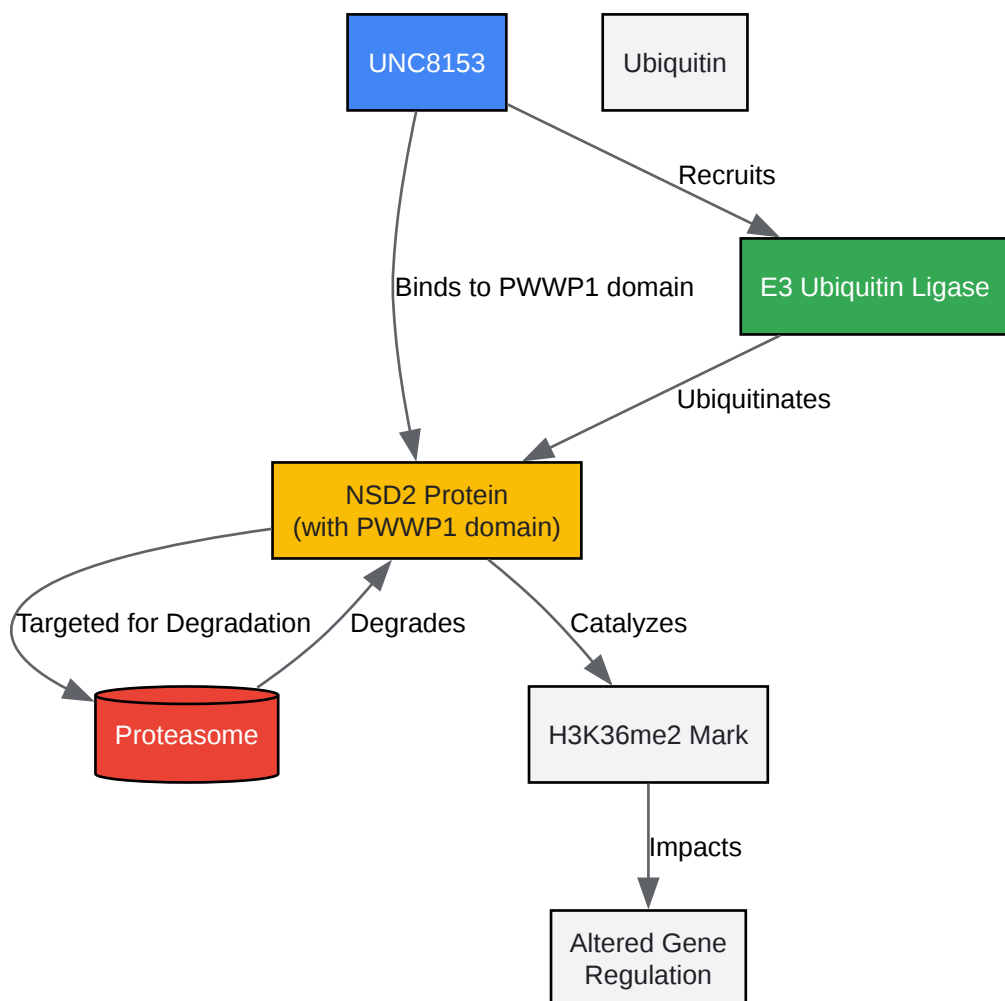
Property	Value
IUPAC Name	N-(4-((4-((6-aminohexyl)carbamoyl)phenyl)carbamoyl)benzyl)-N-cyclopropyl-3-oxo-3,4-dihydro-2H-benzo[b][1][5]oxazine-7-carboxamide
Chemical Formula	C33H37N5O5
Molecular Weight	583.69 g/mol [6]
Canonical SMILES	<chem>C1CC1N(CC2=CC=C(C=C2)C(=O)NC3=CC=C(C=C3)C(=O)NCCCCCN)C(=O)C4=CC5=C(C=C4)NC(=O)CO5</chem>
CAS Number	2929304-60-7

## Mechanism of Action: Targeted Degradation of NSD2

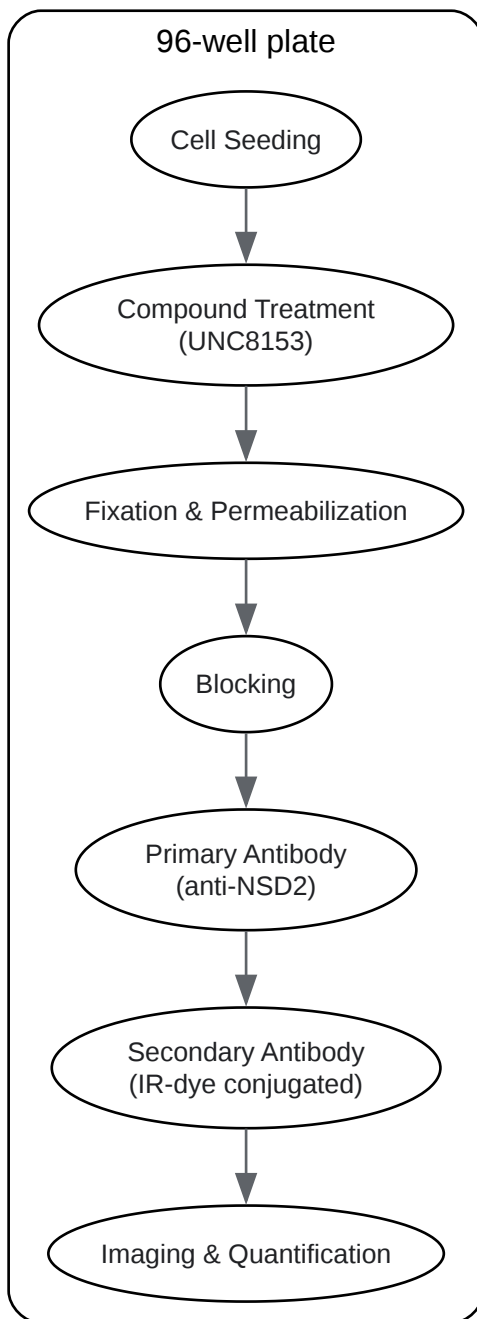
**UNC8153** functions as a bivalent degrader, inducing the selective degradation of the NSD2 protein.[1] The mechanism involves the recruitment of the ubiquitin-proteasome system to NSD2, leading to its ubiquitination and subsequent degradation. This process is dependent on neddylation, a key step in the activation of Cullin-RING E3 ubiquitin ligases.[1]

The degradation of NSD2 by **UNC8153** results in a significant reduction of the H3K36me2 (histone H3 dimethylated at lysine 36) chromatin mark, a key epigenetic modification mediated by NSD2 that is associated with active gene transcription.[1][2][3] Aberrant NSD2 activity and elevated H3K36me2 levels are implicated in various cancers, including multiple myeloma.[1][3]

## Mechanism of Action of UNC8153



## In-Cell Western (ICW) Workflow

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## References

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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)